

## MG-2119 proper disposal procedures

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### Compound of Interest

Compound Name: MG-2119

Cat. No.: B7815218

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Proper disposal of the laboratory chemical **MG-2119**, a potent inhibitor of tau and  $\alpha$ -synuclein aggregation, is critical for ensuring laboratory safety and environmental protection.<sup>[1][2][3]</sup> All procedures must be conducted in accordance with the manufacturer's Safety Data Sheet (SDS) and local, state, and federal regulations. The primary guidance for handling and disposal is to treat **MG-2119** as a chemical waste product that requires professional disposal.<sup>[4]</sup>

## Essential Information and Data

**MG-2119** is a solid, white to light yellow powder used in neurological disorder research.<sup>[1]</sup> Below is a summary of its key identifiers and storage information.

Parameter	Data	Source(s)
Chemical Name	MG-2119	<sup>[5][6]</sup>
CAS Number	1065500-40-4	<sup>[1][4][5][6][7]</sup>
Molecular Formula	C27H29N5O4	<sup>[1][5][6]</sup>
Molecular Weight	487.55 g/mol	<sup>[1][5][6]</sup>
Appearance	Solid, White to light yellow	<sup>[1]</sup>
Storage (Powder)	4°C, sealed, away from moisture and light	<sup>[1]</sup>
Storage (In Solvent)	-80°C (6 months); -20°C (1 month)	<sup>[1][7]</sup>

## Disposal Protocol

The Safety Data Sheet for **MG-2119** advises to "Collect and arrange disposal".<sup>[4]</sup> This indicates that the material should not be discarded in regular trash or washed down the drain. The following step-by-step protocol outlines the necessary procedures for its safe disposal.

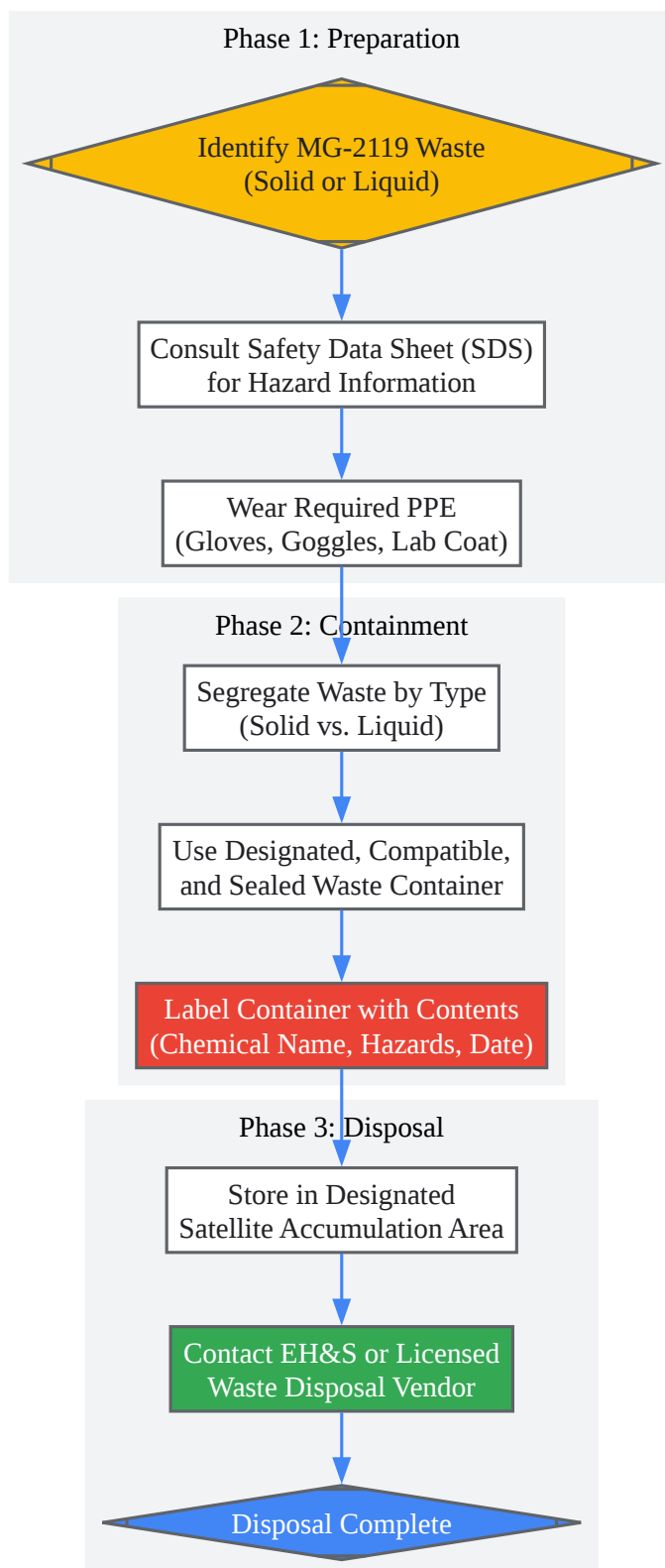
### Experimental Protocol: Waste Handling and Disposal of **MG-2119**

- Consult the Safety Data Sheet (SDS): Before handling, always review the most current SDS provided by the manufacturer. This document contains comprehensive information on hazards, handling, and emergency procedures.
- Wear Appropriate Personal Protective Equipment (PPE): At a minimum, standard laboratory PPE should be worn. This includes:
  - Safety glasses or goggles.
  - A lab coat.
  - Chemically resistant gloves (e.g., nitrile).
- Waste Segregation:
  - Solid Waste: Collect any unused **MG-2119** powder, contaminated weigh boats, or contaminated consumables (e.g., pipette tips, wipes) in a dedicated, sealable waste container.
  - Liquid Waste: Collect solutions of **MG-2119** and any solvent used for rinsing contaminated glassware in a separate, sealable, and chemically compatible liquid waste container. Note that **MG-2119** is typically dissolved in DMSO for in-vitro use.<sup>[1]</sup>
  - Avoid Mixing: Do not mix **MG-2119** waste with other incompatible waste streams.
- Container Labeling:
  - Clearly label the waste container with "Hazardous Waste."

- Identify the contents, including the chemical name ("**MG-2119**"), concentration (if in solution), and any solvents present (e.g., "**MG-2119** in DMSO").
- Include the date of accumulation and the responsible researcher's name.
- Temporary Storage:
  - Store the sealed waste container in a designated Satellite Accumulation Area (SAA) or a designated laboratory waste storage area.
  - Ensure the storage area is secure, well-ventilated, and away from general laboratory traffic.
- Arrange for Disposal:
  - Contact your institution's Environmental Health and Safety (EH&S) department or a licensed chemical waste disposal contractor to schedule a pickup.
  - Follow all institutional procedures for waste manifest documentation and handover.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **MG-2119**.



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